

# 1,1-Dimethyl-3-phenylpropyl acetate literature review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,1-Dimethyl-3-phenylpropyl acetate*

Cat. No.: *B085564*

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## An In-depth Technical Guide to 1,1-Dimethyl-3-phenylpropyl Acetate

This technical guide provides a comprehensive literature review of **1,1-Dimethyl-3-phenylpropyl acetate**, also known as 2-methyl-4-phenyl-2-butyl acetate (CAS No. 103-07-1). It is intended for researchers, scientists, and drug development professionals, detailing its chemical properties, synthesis, spectroscopic data, and biological activities.

## Chemical and Physical Properties

**1,1-Dimethyl-3-phenylpropyl acetate** is a colorless liquid with a characteristic jasmine and hyacinth-like aroma, complemented by a slight rosy undertone.<sup>[1]</sup> It is soluble in oils and ethanol but insoluble in water.<sup>[1]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub>	[2]
Molecular Weight	206.28 g/mol	[2]
CAS Number	103-07-1	[2]
Appearance	Colorless liquid	[1]
Odor	Jasmine and hyacinth-like, slightly rosy	[1]
Boiling Point	243-244 °C at 760 mmHg	[2]
Density	0.986-0.990 g/cm <sup>3</sup> at 15 °C	[2]
Refractive Index	1.488-1.490	[2]
Solubility	Insoluble in water; Soluble in oils and ethanol	[1]

## Synthesis of 1,1-Dimethyl-3-phenylpropyl Acetate

The synthesis of **1,1-Dimethyl-3-phenylpropyl acetate** is typically achieved through a two-step process. First, the precursor alcohol, 2-methyl-4-phenyl-2-butanol, is synthesized. This is followed by the acetylation of the tertiary alcohol to yield the final ester product.

### Step 1: Synthesis of 2-Methyl-4-phenyl-2-butanol

A common method for the synthesis of the precursor alcohol, 2-methyl-4-phenyl-2-butanol, is the Grignard reaction between benzylmagnesium halide and isobutylene oxide.

Experimental Protocol:

- **Preparation of Benzylmagnesium Bromide:** A suspension of magnesium (88.71 g) in tetrahydrofuran (1500 mL) is placed in a flask, and a small amount of iodine (0.50 g) is added to initiate the reaction. Benzyl bromide (250.00 g) is then added gradually, maintaining the reaction temperature between 46 °C and 56 °C.

- Grignard Reaction: After the formation of the Grignard reagent, the mixture is cooled, and isobutylene oxide is added. The reaction is stirred for a further 2 hours at 0°C.
- Work-up and Purification: The reaction is quenched by the addition of a saturated ammonium chloride solution (400 mL). Toluene (200 mL) is added, and the organic phase is separated. The organic layer is washed twice with saturated ammonium chloride solution (400 mL each). After drying over magnesium sulfate, the product is purified by distillation in vacuo to yield 2-methyl-4-phenyl-2-butanol with a purity of >97%.<sup>[3]</sup>

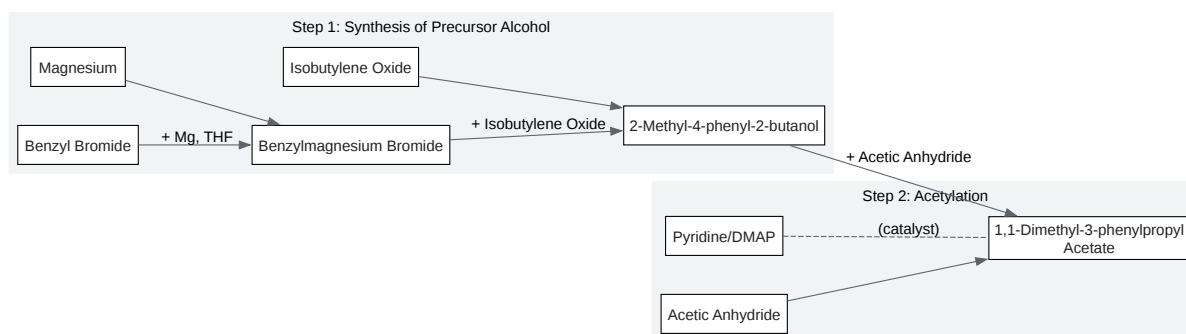
## Step 2: Acetylation of 2-Methyl-4-phenyl-2-butanol

The final step is the acetylation of the tertiary alcohol, 2-methyl-4-phenyl-2-butanol, to form **1,1-dimethyl-3-phenylpropyl acetate**. A general and effective method for the acetylation of tertiary alcohols involves the use of acetic anhydride with a catalytic amount of 4-(dimethylamino)pyridine (DMAP) or in the presence of a base like pyridine.

Representative Experimental Protocol:

- Reaction Setup: The precursor alcohol, 2-methyl-4-phenyl-2-butanol (1.0 equivalent), is dissolved in a suitable anhydrous solvent such as dichloromethane (DCM) or pyridine.
- Addition of Reagents: Acetic anhydride (1.5-2.0 equivalents per hydroxyl group) is added to the solution. If not using pyridine as the solvent, a catalytic amount of 4-(dimethylamino)pyridine (DMAP) is also added. The reaction mixture is stirred at room temperature.
- Reaction Monitoring and Work-up: The progress of the reaction is monitored by thin-layer chromatography (TLC). Once the starting material is consumed, the reaction is quenched by the addition of methanol.
- Purification: The solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent like ethyl acetate and washed sequentially with 1 M HCl, water, saturated aqueous NaHCO<sub>3</sub>, and brine. The organic layer is dried over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filtered, and concentrated. The crude product is then purified by silica gel column chromatography to yield **1,1-dimethyl-3-phenylpropyl acetate**.<sup>[4][5][6]</sup>

Synthesis Workflow Diagram:



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### Synthesis of **1,1-Dimethyl-3-phenylpropyl Acetate**

## Spectroscopic Data

Detailed spectroscopic data is essential for the characterization of **1,1-Dimethyl-3-phenylpropyl acetate**. While full spectra may require access to specialized databases, key spectral information has been reported.

Spectroscopic Data	Observed Features	Source(s)
<sup>1</sup> H NMR	Data available on SpectraBase.	[2]
<sup>13</sup> C NMR	Data available on SpectraBase.	[2]
Mass Spectrometry (MS)	Top 5 Peaks (m/z): 131.0, 43.0, 91.0, 146.0, 65.0	[2]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available.	[2]

## Biological Activity and Toxicity

**1,1-Dimethyl-3-phenylpropyl acetate** is used as a fragrance ingredient. Its safety has been evaluated through various toxicological studies.

Test	Result	Source(s)
Genotoxicity/Cytotoxicity	Negative in the BlueScreen assay for both genotoxicity and cytotoxicity.	[2]
Acute Toxicity	Data evaluated in a toxicologic and dermatologic review.	[4][7]
Skin Irritation	Data evaluated in a toxicologic and dermatologic review.	[4][7]
Skin Sensitization	Data evaluated in a toxicologic and dermatologic review.	[4][7]

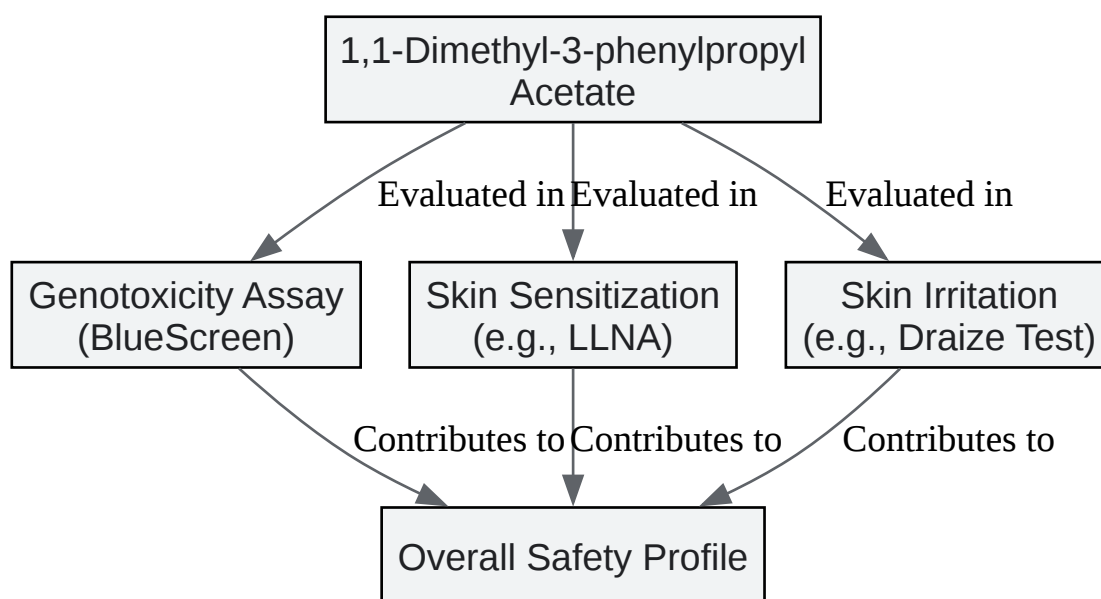
### Experimental Protocols for Toxicity Assessment:

- **Skin Sensitization (Local Lymph Node Assay - LLNA):** The LLNA is a murine model used to assess the skin sensitization potential of chemicals. It measures lymphocyte proliferation in the draining lymph nodes following topical application of the test substance. The

concentration of the chemical required to induce a stimulation index of three (EC3) is determined to compare the relative potency of sensitizers.[8][9][10]

- Skin Irritation (Draize Test): The Draize test involves applying a substance to the skin of rabbits and observing for signs of irritation, such as erythema and edema, over a period of time.[11][12][13]

Logical Relationship for Safety Assessment:



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Safety Assessment Workflow

## Signaling Pathways and Mechanism of Action

Currently, there is no publicly available literature detailing specific signaling pathways or molecular mechanisms of action for **1,1-Dimethyl-3-phenylpropyl acetate** beyond its role as a fragrance and flavoring agent and the general toxicity assessments. Its biological effects are primarily related to its organoleptic properties and its potential for skin irritation or sensitization upon topical exposure.

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